

In-Depth Technical Guide to Magnesium Monoperoxyphthalate Hexahydrate (MMPP): Molecular Structure and Applications

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Compound of Interest

Compound Name:	Magnesium monoperoxyphthalate hexahydrate
CAS No.:	84665-66-7
Cat. No.:	B1226580

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Introduction

Magnesium monoperoxyphthalate hexahydrate (MMPP), a white, crystalline powder, is a versatile and stable oxidizing agent with significant applications across organic synthesis, disinfection, and industrial bleaching.^{[1][2]} Its efficacy as a mild oxidant, coupled with its water solubility and enhanced safety profile compared to other peroxy acids like meta-chloroperoxybenzoic acid (m-CPBA), has made it an attractive reagent in both laboratory and large-scale chemical processes.^{[3][4]} This technical guide provides a comprehensive exploration of the molecular structure of MMPP, its synthesis, and its functional implications in various scientific domains.

Core Chemical and Physical Properties

Commercially available at approximately 80% purity, MMPP is prized for its stability and is not shock-sensitive, allowing for safe handling under aqueous conditions and across a wide range of functional groups.^[1] It has a molecular formula of $C_{16}H_{22}MgO_{16}$ and a molecular weight of 494.6 g/mol.^{[1][5]} The compound decomposes at around 93 °C without melting.^[1]

Property	Value	Source
Molecular Formula	$C_{16}H_{22}MgO_{16}$	^{[1][5]}
Molecular Weight	494.6 g/mol	^{[1][5]}
Appearance	White, crystalline powder	^[1]
Decomposition Temperature	~93 °C	^[1]
Solubility	Water-soluble	^[1]

Elucidation of Molecular Structure

While a definitive single-crystal X-ray diffraction study providing precise bond lengths and angles for **magnesium monoperoxyphthalate hexahydrate** is not readily available in the public domain, its molecular structure can be inferred from its chemical formula, spectroscopic data, and the known coordination chemistry of magnesium. The structure consists of a central magnesium cation (Mg^{2+}) coordinated to two monoperoxyphthalate anions and six molecules of water of hydration.

A proposed coordination environment is depicted below:

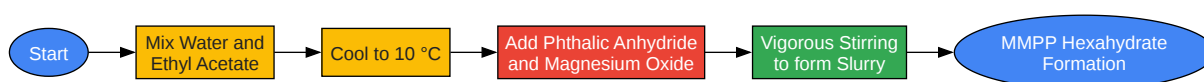
Caption: Proposed coordination of the Mg^{2+} ion with two monoperoxyphthalate anions and six water molecules.

Synthesis of Magnesium Monoperoxyphthalate Hexahydrate

The synthesis of MMPP involves the reaction of phthalic anhydride with hydrogen peroxide in the presence of magnesium oxide. This process is typically carried out in a slurry.

Experimental Protocol:

- **Reaction Setup:** In a reaction vessel, combine 50 mL of water and 50 mL of ethyl acetate.
- **Cooling:** Lower the temperature of the solution to 10 °C.
- **Addition of Reactants:** While maintaining the temperature and with vigorous stirring, introduce particulate phthalic anhydride and magnesium oxide to form a slurry.
- **Reaction:** Allow the reaction to proceed, which results in the formation of magnesium bis(monoperoxyphthalate) hexahydrate.



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Caption: Workflow for the synthesis of **Magnesium Monoperoxyphthalate Hexahydrate**.

Applications in Scientific Research and Development

Organic Synthesis

MMPP is a highly effective oxidizing agent for a variety of transformations in organic synthesis. Its utility stems from its stability, safety, and the straightforward removal of its water-soluble byproduct, magnesium phthalate.[3]

Key applications include:

- **Epoxidation of Alkenes:** The conversion of carbon-carbon double bonds to epoxides.[3]
- **Baeyer-Villiger Oxidation:** The oxidation of ketones to esters or lactones.[3]
- **Oxidation of Sulfides:** The selective oxidation of sulfides to either sulfoxides (using one equivalent of MMPP) or sulfones (using two or more equivalents).[3]

- Oxidation of Selenides: A mild and efficient method for the direct oxidation of selenides to selenones.[6]

Antimicrobial Properties

MMPP exhibits broad-spectrum antimicrobial activity. A 2% (w/w) solution can rapidly kill yeasts and vegetative bacteria and inactivate bacterial endospores.[4] Its biocidal activity is enhanced under mildly acidic conditions and is retained in the presence of organic contaminants or hard water.[4] The combination of MMPP with propan-2-ol significantly increases its sporicidal action, making such mixtures suitable for use as liquid chemical sterilants.[4]

A study highlighted its high inhibitory activity against pathogenic microorganisms at low doses (MIC values of 312.5–625.0 µg/mL for bacteria and 4–8 mg/mL for yeast).[7] Importantly, these antibacterial dosages were found to be non-cytotoxic.[7]

Industrial Applications

Beyond the laboratory, MMPP serves as an eco-friendly bleaching agent in the textile industry, particularly for denim fabrics.[7] Its use avoids the formation of harmful by-products associated with traditional bleaching agents like potassium permanganate (KMnO₄).[7]

Safety and Handling

While MMPP is considered safer than many other peroxy acids, it is a strong oxidizing agent and should be handled with appropriate care.[3] It is classified as harmful in contact with skin, and causes skin and serious eye irritation.[8] It may also cause respiratory irritation.[8]

Recommended safety precautions include:

- Ensuring good ventilation in the work area.[8]
- Wearing personal protective equipment, including gloves, protective clothing, and eye/face protection.[8]
- Avoiding breathing dust, mist, or spray.[8]
- Storing in a dry, cool, and well-ventilated area in a closed container.[8]

- Keeping away from heat, sparks, and open flames.[8]

Conclusion

Magnesium monoperoxyphthalate hexahydrate is a valuable and versatile reagent with a favorable safety and stability profile. While detailed crystallographic data remains elusive in publicly accessible literature, its molecular structure underpins its diverse applications as a selective oxidizing agent in organic synthesis and a potent antimicrobial agent. Its environmentally benign nature further positions it as a sustainable alternative in industrial processes. Continued research, particularly in elucidating its precise solid-state structure, will undoubtedly lead to an expanded understanding and application of this important compound.

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